

An In-depth Technical Guide on the Safe Handling of Tetramethylammonium Acetate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetramethylammonium acetate hydrate*

Cat. No.: B3320825

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **tetramethylammonium acetate hydrate**, a compound utilized in various chemical applications, including as a laboratory reagent and in organic synthesis.^{[1][2]} Adherence to the following protocols is crucial for ensuring a safe laboratory environment.

Product Identification

Identifier	Data
Product Name	Tetramethylammonium acetate hydrate
CAS Number	1266615-86-4 (for hydrate) ^[3] , 10581-12-1 (for anhydrous) ^{[4][5][6]}
Molecular Formula	C ₆ H ₁₅ NO ₂ (anhydrous) ^[6]
Molecular Weight	133.19 g/mol (anhydrous) ^[6]
Synonyms	Tetramethylammonium acetate

Hazard Identification

Tetramethylammonium acetate is classified as a hazardous chemical.[5] Below is a summary of its hazard classifications and statements.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5][6][7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[4][5][6][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4][5][6][7]

GHS Label Elements:

- Pictogram: GHS07 (Harmful)
- Signal Word: Warning[5][7][8]

Physical and Chemical Properties

Property	Value
Appearance	White solid[5]
Odor	No information available[5]
Melting Point	184 °C (decomposes)[2][5]
Boiling Point	No information available[5]
Solubility	Soluble in water[1][2]
Flash Point	Not applicable

Toxicological Information

Limited quantitative toxicological data is available for **tetramethylammonium acetate hydrate**. The following table summarizes the available information.

Toxicity Endpoint	Result
Acute Oral Toxicity	No data available[3]
Skin Corrosion/Irritation	Causes skin irritation[4][5][6]
Serious Eye Damage/Irritation	Causes serious eye irritation[4][5][6]
Respiratory or Skin Sensitization	No data available[3]
Germ Cell Mutagenicity	No data available[3]
Carcinogenicity	No data available[3]
Reproductive Toxicity	No data available[3]
STOT-Single Exposure	May cause respiratory irritation[4][5][6]
STOT-Repeated Exposure	No data available[3]

Experimental Protocols for Safe Handling

5.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3][4][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5][9]

5.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Skin Protection:
 - Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[3]
 - Wear protective clothing to prevent skin contact.[4][9]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[3] A dust mask (type N95, US) may be suitable in some situations.

5.3. Handling Procedures

- Avoid all personal contact, including inhalation.[4]
- Avoid formation of dust and aerosols.[3]
- Wash hands and face thoroughly after handling.[5][8][10]
- Do not eat, drink, or smoke in the work area.[4]
- Keep containers tightly closed when not in use.[5][10]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[3]

5.4. Storage

- Store in a dry, cool, and well-ventilated place.[3][5][10]
- Keep the container tightly closed.[5][10]
- Store away from incompatible materials and foodstuff containers.[3]

5.5. Accidental Release Measures

- Personal Precautions:
 - Evacuate personnel to a safe area.[3]
 - Wear appropriate personal protective equipment.[10]
 - Avoid breathing dust.[4]
- Environmental Precautions:
 - Prevent the chemical from entering drains.[3][10]

- Containment and Cleanup:
 - For dry spills, sweep up the material and place it in a suitable, airtight container for disposal, taking care not to disperse dust.[4][10]
 - For wet spills, vacuum or shovel the material into labeled containers for disposal.[4]
 - Wash the spill area with large amounts of water.[4]

5.6. Disposal

- Dispose of the material and its container in accordance with local, regional, and national regulations.[3][5]

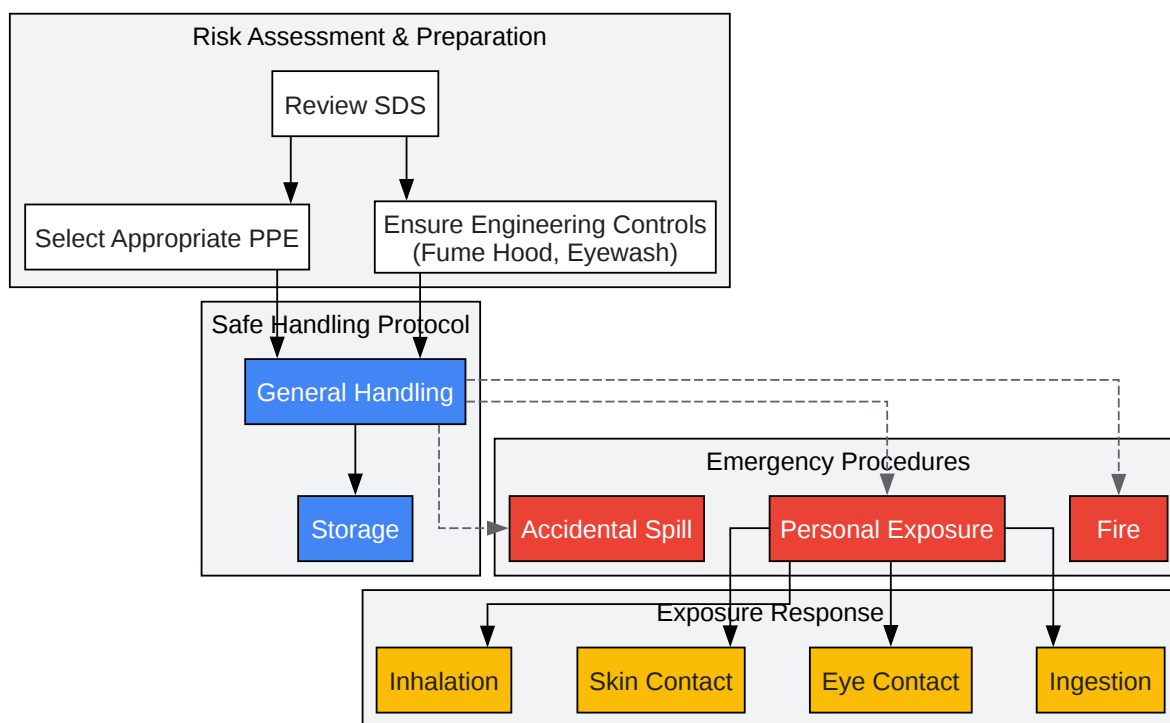
First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][5][7]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][5][10]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3][5][10]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention if you feel unwell.[3][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
[10]
- Specific Hazards: The material is not considered a significant fire risk; however, containers may burn.[4] Decomposition at high temperatures may generate poisonous fumes, including carbon oxides and nitrogen oxides.[10]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[3][10]

Diagrams



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Caption: Logical workflow for handling **tetramethylammonium acetate hydrate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Safe Handling of Tetramethylammonium Acetate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3320825#tetramethylammonium-acetate-hydrate-safety-data-sheet-and-handling-precautions>]

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